

An In-depth Technical Guide to the Macrocyclic Structure of BT-33

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Compound of Interest

Compound Name: BT-33

Cat. No.: B15563099

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Introduction

BT-33 is a novel, fluorinated macrobicyclic oxepanoprolinamide antibiotic with potent, broad-spectrum activity against a wide range of multidrug-resistant bacterial pathogens.^{[1][2][3]} Its unique macrocyclic structure is a key determinant of its enhanced potency and metabolic stability compared to its predecessors, including clindamycin, iboxamycin, and cresomycin.^{[1][2]} This technical guide provides a comprehensive overview of the macrocyclic structure of **BT-33**, including its mechanism of action, quantitative performance data, and the experimental protocols used for its characterization.

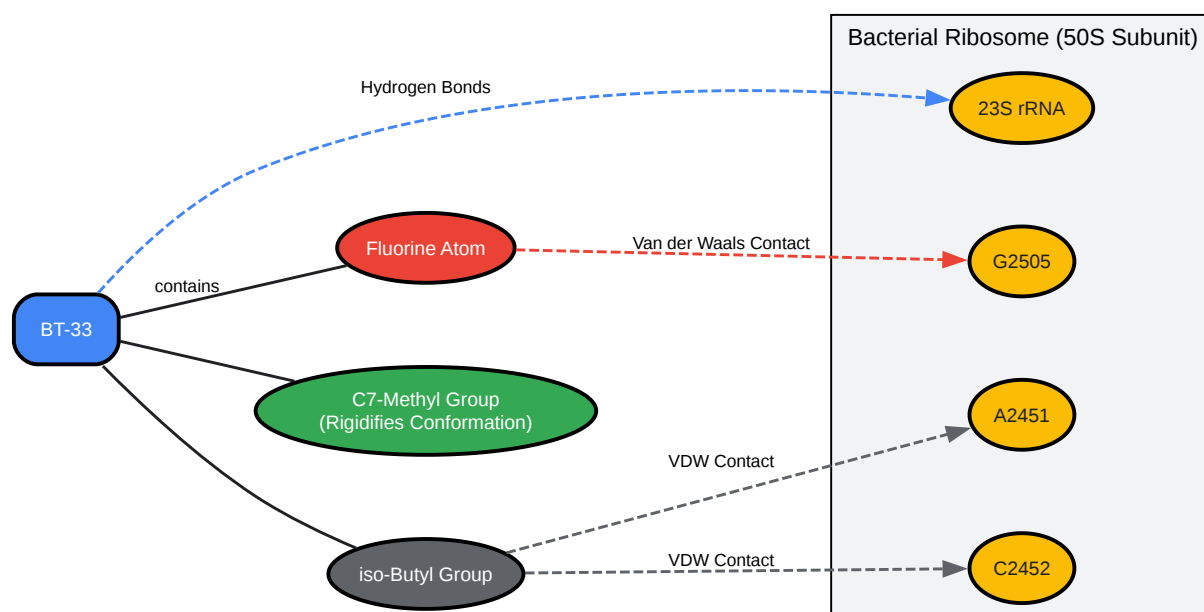
BT-33 represents a significant advancement in the lincosamide class of antibiotics, achieved through chemical synthesis to address the growing threat of antimicrobial resistance. The strategic incorporation of a fluorine atom and a C7-methyl group within its 11-membered macrocyclic ring rigidifies the molecule into a conformation that is highly preorganized for binding to its target, the bacterial ribosome.

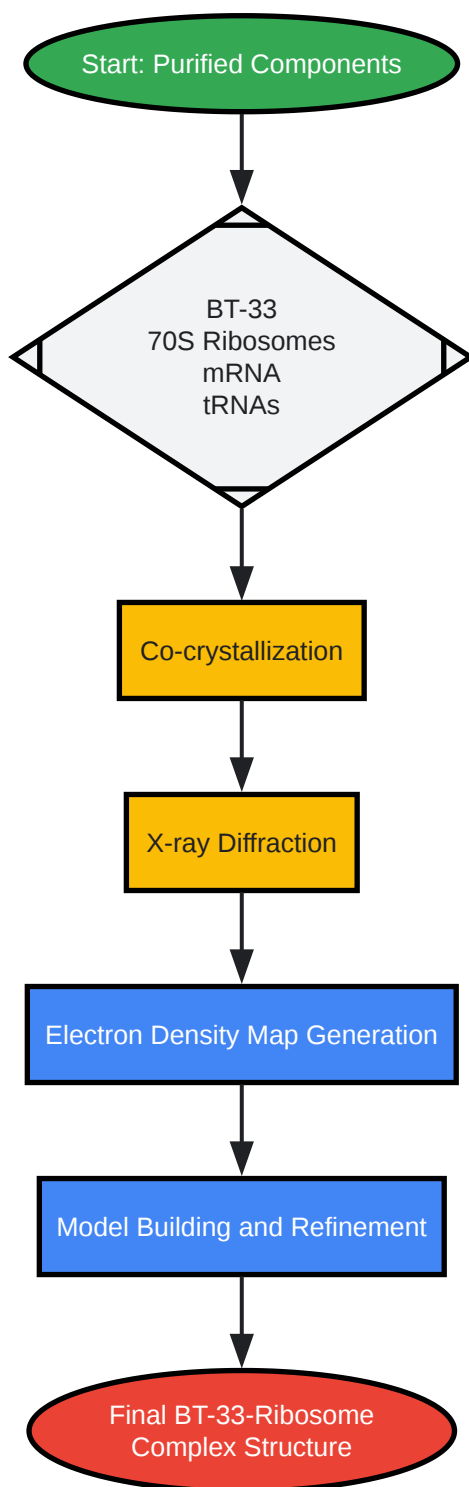
Mechanism of Action: Ribosomal Binding

The primary mechanism of action of **BT-33** is the inhibition of bacterial protein synthesis through binding to the peptidyl transferase center (PTC) on the 50S subunit of the bacterial ribosome. X-ray crystallography studies have revealed the precise interactions of **BT-33** within this binding pocket.

A critical feature of **BT-33**'s interaction with the ribosome is the formation of an additional Van der Waals contact between its fluorine atom and the nucleobase G2505 of the 23S rRNA. This interaction, absent in its predecessors, contributes to the enhanced binding affinity and potency of **BT-33**. The C7-methyl group, while not directly interacting with the ribosome, plays a crucial role in locking the macrocyclic ring in its bioactive conformation, thus minimizing the entropic penalty of binding.

Below is a diagram illustrating the key interactions of **BT-33** with the bacterial ribosome.





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